

# Discovery and development of Flufenoximacil by KingAgroot

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## Compound of Interest

Compound Name: *Flufenoximacil*

Cat. No.: *B13867611*

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An In-depth Technical Guide to the Discovery and Development of **Flufenoximacil** by KingAgroot

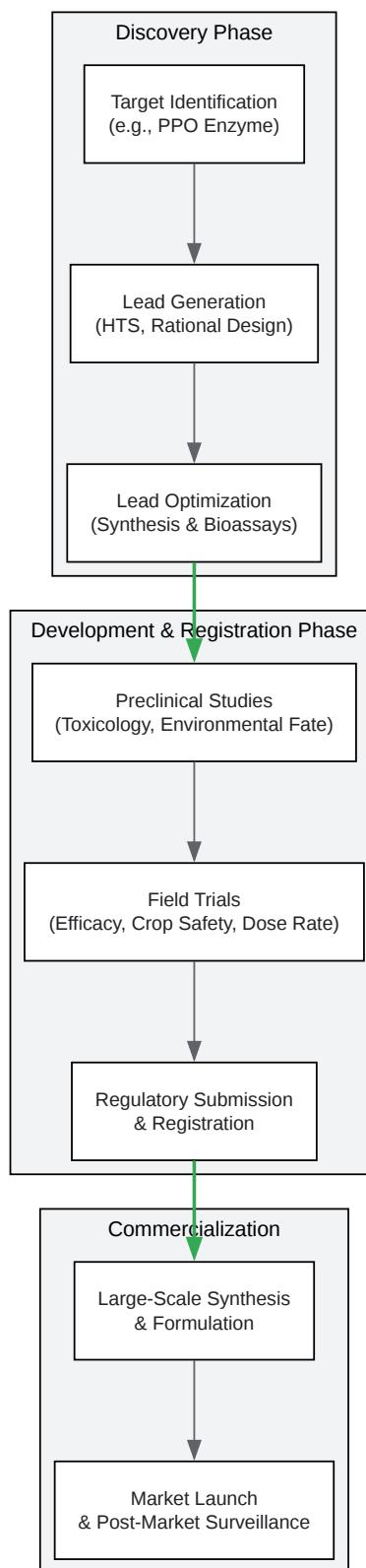
## Introduction

**Flufenoximacil**, developed and patented by Qingdao KingAgroot CropScience Co., Ltd., is a next-generation, non-selective, contact herbicide.<sup>[1]</sup> It represents a significant advancement in the agrochemical industry, being the first new non-selective herbicide compound introduced in nearly 40 years.<sup>[2]</sup> Marketed under the trade name Kuairufeng, **Flufenoximacil** provides a novel solution for managing a broad spectrum of weeds, including those resistant to mainstream herbicides like glyphosate and glufosinate.<sup>[1][3]</sup> Its development underscores KingAgroot's commitment to innovative research and development in crop protection.<sup>[4]</sup> This technical guide details the discovery, mechanism of action, biological efficacy, and chemical properties of **Flufenoximacil**.

## Discovery and Development Pathway

The journey of **Flufenoximacil** from laboratory concept to commercial product follows a rigorous, multi-stage process typical of modern agrochemical development. KingAgroot's strategic R&D pipeline has successfully brought several patented compounds to market, with **Flufenoximacil** being a key component of its second wave of innovations launched since 2024. The International Organization for Standardization (ISO) provisionally approved the common name "**Flufenoximacil**" in June 2022.<sup>[4][5]</sup> Following this, it gained registration in Cambodia and was officially approved for registration in China in September 2024, leading to a

highly successful market launch the same year.[2][6][7][8][9] KingAgroot has also partnered with Nufarm to develop and register the molecule for the Australian market, with trials underway.[7][8][9][10]



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**Caption:** Generalized workflow for herbicide discovery and development.

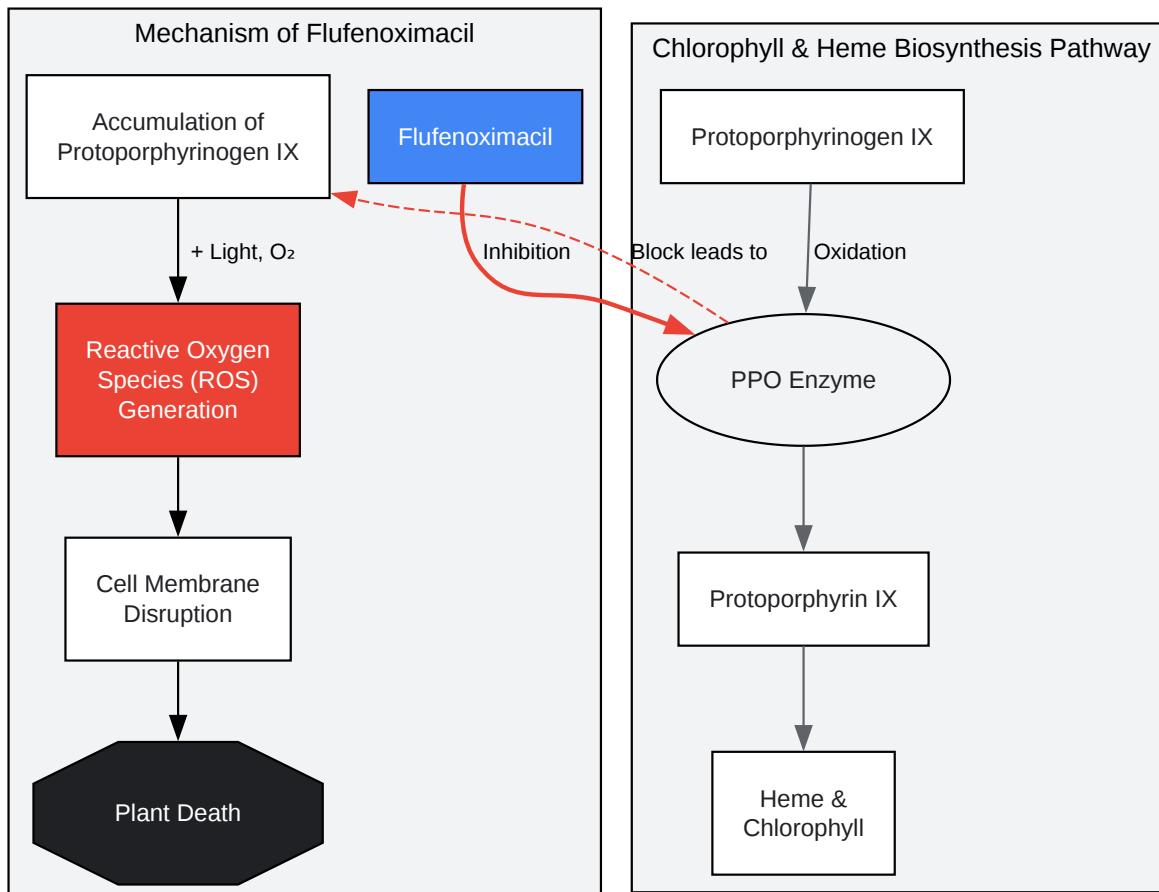
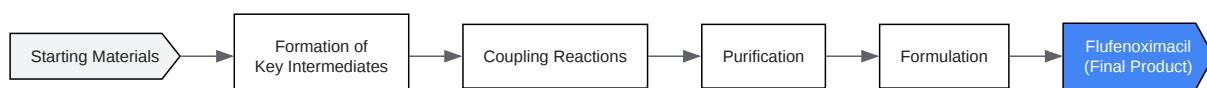
## Chemical Properties and Synthesis

**Flufenoximacil** belongs to the phenyluracil chemical class of herbicides.[\[4\]](#)[\[11\]](#) Its chemical structure is complex, featuring multiple stereocenters, which contributes to its high efficacy.[\[11\]](#)

Table 1: Chemical Identification of **Flufenoximacil**

Property	Identifier
Common Name	Flufenoximacil
Development Code	QYNS101
CAS Registry No.	2759011-88-4 <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
IUPAC Name	methyl (2R)-2-{{(E)-({2-chloro-4-fluoro-5-[3-methyl-2,6-dioxo-4-(trifluoromethyl)-3,6-dihydropyrimidin-1(2H)-yl]phenyl)methylidene)amino}oxy}propanoate <a href="#">[11]</a> <a href="#">[13]</a>
Chemical Formula	C <sub>17</sub> H <sub>14</sub> ClF <sub>4</sub> N <sub>3</sub> O <sub>5</sub> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Molecular Mass	451.76
Herbicide Class	N-phenylimide; Phenyluracil <a href="#">[11]</a> <a href="#">[12]</a>

The synthesis of **Flufenoximacil** is a multi-step process that involves the creation of key bicyclic intermediates, followed by coupling reactions to assemble the final molecular structure.[\[3\]](#) The final stages involve rigorous purification and formulation into a stable, usable product for agricultural application.[\[3\]](#)



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